

POE (20) lanolin performance vs polysorbate emulsifiers

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Compound Focus: POE (20) lanolin

CAS No.: 61790-81-6

Cat. No.: S1817526

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Preliminary Emulsifier Comparison

The table below synthesizes available information on polysorbates and general lanolin properties. Note that data for **POE (20) lanolin** specifically is limited.

Characteristic	Polysorbate 80 [1] [2]	Polysorbate 20 [2]	Lanolin (General Properties) [3]
Chemical Derivation	Ethoxylated sorbitan monooleate (Oleic acid, C18:1)	Ethoxylated sorbitan monolaurate (Lauric acid, C12)	Refined wool wax (complex mixture of esters)
HLB Value	15.0	16.7	Information missing
Key Performance Profile	Emulsifies heavier oils; good for creams, lotions, & pharmaceuticals	Solubilizes light oils & fragrances; good for serums & toners	Powerful, broad-spectrum emulsifier & emollient; enhances skin penetration

Characteristic	Polysorbate 80 [1] [2]	Polysorbate 20 [2]	Lanolin (General Properties) [3]
Typical Applications	Ice cream, bakery products, creams, lotions, shampoos, vaccines	Flavor emulsions, vitamin preparations, light serums, toners	Skin care creams, ointments, makeup, pharmaceutical bases
Regulatory Status (Food/Cosmetics)	FDA & EFSA approved [1] [2] [4]	FDA & EFSA approved [2]	Widely used; considered safe but has a known sensitization potential [3]

Suggested Experimental Pathways for Comparison

To build a comprehensive guide, you would need to design experiments to generate head-to-head data. Here are some key methodologies you could employ.

- **Emulsion Stability Testing**

- **Protocol:** Prepare oil-in-water emulsions using identical concentrations of **POE (20) lanolin** and polysorbates (e.g., P80). Subject them to stress conditions: centrifuge at 3000 rpm for 30 minutes and measure phase separation. Perform long-term stability studies by storing samples at 4°C, 25°C, and 40°C for up to 3 months, visually inspecting for creaming, cracking, or coalescence.
- **Data to Collect:** Emulsion Stability Index (ESI), phase separation time, and visual documentation.

- **Droplet Size and Viscosity Analysis**

- **Protocol:** Analyze the emulsion microstructure using static light scattering or microscopy to determine the mean droplet size and distribution. Measure viscosity of the emulsions using a rotational viscometer at a defined shear rate.
- **Data to Collect:** D[3,2] and D[4,3] averages, particle size distribution curve, and viscosity (mPa·s).

- **Skin Penetration & Bioavailability Studies**

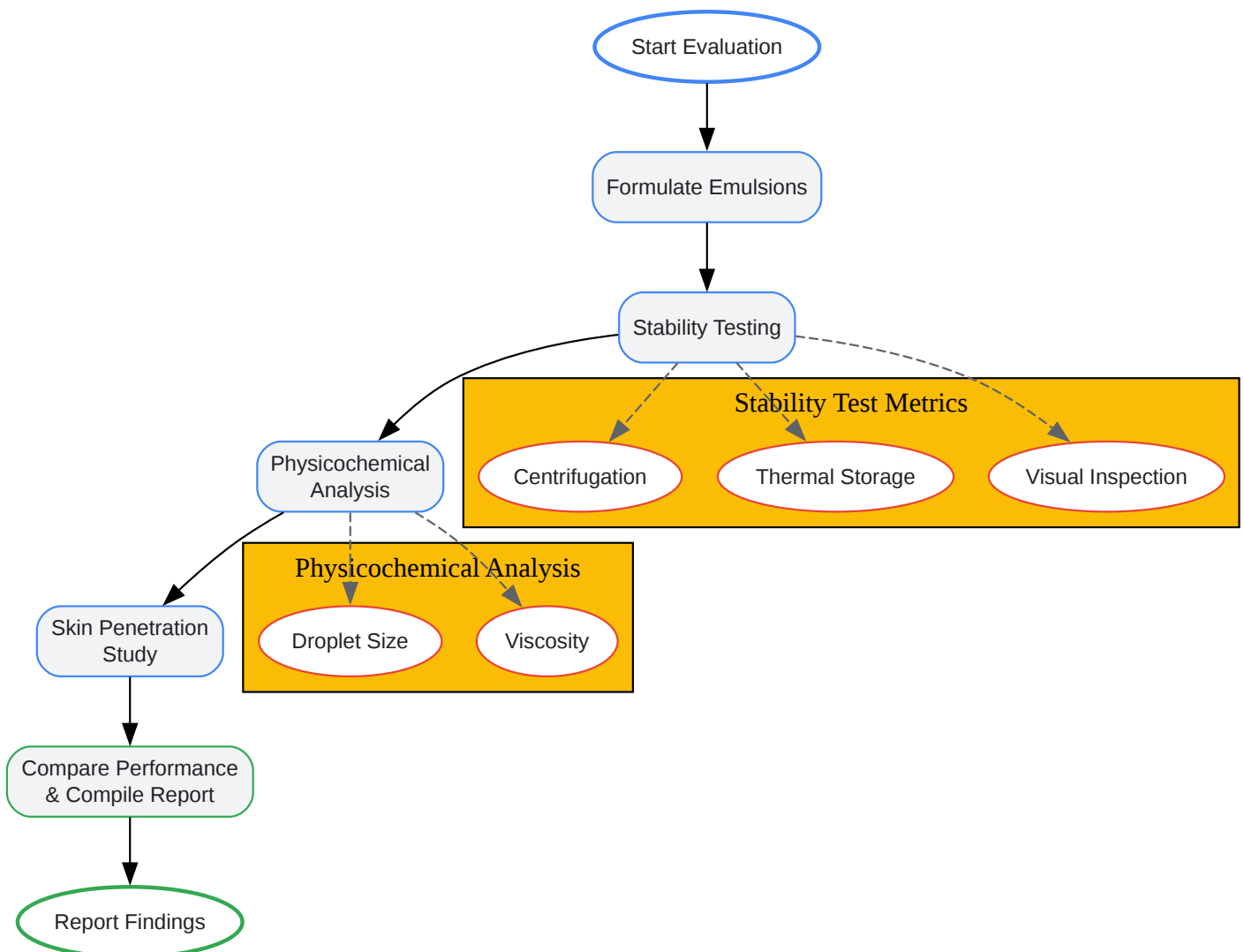
- **Protocol:** Use Franz diffusion cells with excised human skin. Formulate a model active ingredient (e.g., a lipophilic drug) with each emulsifier. Apply the formulation to the donor

compartment and assay the receptor fluid at timed intervals using HPLC to quantify the amount of active that has permeated.

- **Data to Collect:** Cumulative permeation over 24 hours, flux (Jss), and lag time.

Visualizing the Experimental Workflow

The following diagram outlines a logical workflow for the comparative evaluation of the emulsifiers, incorporating the experiments mentioned above.



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References

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